

Application Notes and Protocols: Preparation of Basic Red 29 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Basic Red 29

Cat. No.: B1218400

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive, step-by-step guide for the preparation of a **Basic Red 29** stock solution. The protocol is designed for research and development applications, emphasizing safety, accuracy, and reproducibility.

Quantitative Data Summary

A summary of the key quantitative properties of **Basic Red 29** is presented in Table 1. This data is essential for accurate preparation of stock solutions and for understanding the chemical's characteristics.

Table 1: Properties of **Basic Red 29**

Property	Value	References
Molecular Formula	C ₁₉ H ₁₇ ClN ₄ S	[1][2][3][4][5]
Molecular Weight	~368.9 g/mol	[1][2][3]
Appearance	Dark red powder	[2][4][5][6][7]
Solubility in Water	120 g/L at 25°C	[2][4][5][7][8]
CAS Number	42373-04-6	[1][2][9]

Experimental Protocol: Preparation of a 10 mM Basic Red 29 Stock Solution in Water

This protocol details the preparation of a 10 mM stock solution. The concentration can be adjusted as needed by modifying the mass of **Basic Red 29**, calculated using its molecular weight.

2.1. Materials

- **Basic Red 29** powder (CAS: 42373-04-6)
- High-purity water (e.g., distilled, deionized, or Milli-Q)
- Analytical balance
- Weighing paper or boat
- Spatula
- Volumetric flask (appropriate size, e.g., 10 mL, 50 mL, 100 mL)
- Beaker
- Magnetic stirrer and stir bar
- Pipettes
- Amber glass or opaque storage bottles

2.2. Safety Precautions

Basic Red 29 is an irritant.^{[1][6][10]} Always handle this chemical in a well-ventilated area or a chemical fume hood.^{[10][11]} Personal Protective Equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves, must be worn at all times.^{[10][11]} Avoid inhalation of the powder and contact with skin and eyes.^{[10][11]} In case of contact, rinse the affected area thoroughly with water.^{[10][12][13]}

2.3. Step-by-Step Procedure

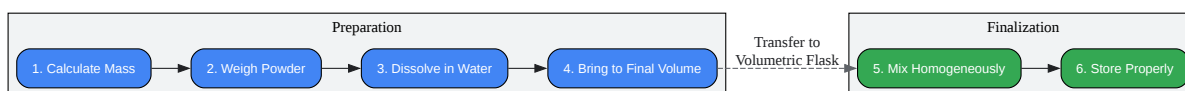
- Calculate the required mass of **Basic Red 29**:
 - To prepare a 10 mM (0.010 mol/L) stock solution, use the following formula:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - For example, to prepare 50 mL (0.050 L) of a 10 mM solution:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.050 \text{ L} \times 368.9 \text{ g/mol} = 0.18445 \text{ g}$
- Weigh the **Basic Red 29** powder:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out the calculated mass of **Basic Red 29** powder using a spatula.
- Dissolve the powder:
 - Transfer the weighed powder to a beaker containing a magnetic stir bar.
 - Add a volume of high-purity water that is approximately half of the final desired volume (e.g., 25 mL for a 50 mL final volume).
 - Place the beaker on a magnetic stirrer and stir until the powder is completely dissolved. The solution should be a clear, red liquid. **Basic Red 29** is highly soluble in water.[\[2\]](#)[\[4\]](#)[\[5\]](#)
[\[7\]](#)[\[8\]](#)
- Bring to the final volume:
 - Once fully dissolved, carefully transfer the solution from the beaker to a volumetric flask of the appropriate size (e.g., 50 mL).
 - Rinse the beaker with a small amount of high-purity water and add the rinsing to the volumetric flask to ensure all the dye is transferred. Repeat this step two to three times.
 - Add high-purity water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.

- Mix and store the solution:
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the final stock solution to a clearly labeled amber glass or opaque bottle for storage. The label should include the name of the solution (**Basic Red 29**), the concentration (10 mM), the solvent (water), the preparation date, and the preparer's initials.
 - Store the solution at room temperature, protected from light to prevent potential photodegradation. While specific stability data is not readily available, storing in a dark, cool place is a general best practice for dye solutions.

Visualizations

3.1. Experimental Workflow

The following diagram illustrates the workflow for preparing the **Basic Red 29** stock solution.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. C.I. Basic Red 29 | C₁₉H₁₇ClN₄S | CID 93234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. worlddyevariety.com [worlddyevariety.com]

- 3. scbt.com [scbt.com]
- 4. BASIC RED 29|Cationic Red 2GL|CAS No:42373-04-6 - Basic dye [chinainterdyes.com]
- 5. Basic Red 29 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]
- 6. basic red 29 [chembk.com]
- 7. BASIC RED 29 CAS#: 42373-04-6 [amp.chemicalbook.com]
- 8. Cationic red 29(basic red 29,cationic red sd-2gl) TDS|Cationic red 29(basic red 29,cationic red sd-2gl) from Chinese supplier and producer - CATIONIC RED DYES - Enoch dye [enochdye.com]
- 9. Page loading... [wap.guidechem.com]
- 10. cncolorchem.com [cncolorchem.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. BASIC RED 29 - Safety Data Sheet [chemicalbook.com]
- 13. chemmasters.net [chemmasters.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Basic Red 29 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218400#step-by-step-guide-for-preparing-basic-red-29-stock-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com